

2-Bromo-3-nitrobenzaldehyde CAS number 90407-21-9 details

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Compound of Interest

Compound Name: 2-Bromo-3-nitrobenzaldehyde

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2-Bromo-3-nitrobenzaldehyde: A Technical Guide

CAS Number: 90407-21-9

An In-depth Review for Researchers and Drug Development Professionals

Introduction

2-Bromo-3-nitrobenzaldehyde is a substituted aromatic aldehyde that serves as a key intermediate in the synthesis of a variety of complex organic molecules. Its unique substitution pattern, featuring both a bromine atom and a nitro group ortho and meta to the aldehyde functionality, respectively, makes it a valuable building block in medicinal chemistry and materials science.^[1] The presence of these functional groups allows for diverse chemical transformations, enabling the introduction of this substituted phenyl ring into larger molecular scaffolds. This guide provides a comprehensive overview of the chemical and physical properties, safety information, and detailed synthetic protocols for **2-Bromo-3-nitrobenzaldehyde**.

Chemical and Physical Properties

The fundamental properties of **2-Bromo-3-nitrobenzaldehyde** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	90407-21-9	[2] [3] [4] [5]
Molecular Formula	C ₇ H ₄ BrNO ₃	[5] [6]
Molecular Weight	230.02 g/mol	[5] [6]
IUPAC Name	2-bromo-3-nitrobenzaldehyde	
InChI Key	ZAYPDOMLBUBLDN- UHFFFAOYSA-N	
SMILES	O=CC1=C(Br)C(=CC=C1)-- INVALID-LINK--[O-]	[4] [5]
Physical Form	Solid	
Melting Point	92 °C	[7]
Purity	≥95%	[2] [4]
Storage Temperature	2-8°C, Inert atmosphere	[4]

Safety Information

2-Bromo-3-nitrobenzaldehyde is classified as a hazardous substance and requires careful handling. The table below outlines its key hazard statements and precautionary measures.

Category	GHS Hazard Statements	Precautionary Statements
Health Hazards	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation.[2] H317: May cause an allergic skin reaction.[2] H319: Causes serious eye irritation.[2] H332: Harmful if inhaled. H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Environmental Hazards	H400: Very toxic to aquatic life. [2]	

Experimental Protocols

The synthesis of **2-Bromo-3-nitrobenzaldehyde** can be achieved through various routes. Below are two detailed experimental protocols found in the literature.

Synthesis from 2-Bromo-3-nitrobenzoic Acid

This two-step protocol involves the reduction of the carboxylic acid to an alcohol, followed by selective oxidation to the aldehyde.[1]

Step 1: Reduction of 2-Bromo-3-nitrobenzoic Acid to 2-Bromo-3-nitrobenzyl alcohol

- Charge a 250 mL round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet with 2-bromo-3-nitrobenzoic acid (4.92 g, 0.02 mol).[1]
- Add anhydrous THF (50 mL) and stir until the solid is completely dissolved.[1]
- Cool the flask to 0 °C in an ice bath.[1]
- Add Borane THF complex (1 M solution in THF, 40 mL, 0.04 mol) dropwise to the stirred solution over 30 minutes, maintaining the temperature at 0 °C.[1]

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 3.5 hours.[1]
- The crude 2-bromo-3-nitrobenzyl alcohol obtained is of sufficient purity (>95%) for the next step without further purification.[1]

Step 2: Oxidation of 2-Bromo-3-nitrobenzyl alcohol to **2-Bromo-3-nitrobenzaldehyde**

- Charge a 250 mL round-bottom flask with Pyridinium chlorochromate (PCC) (5.82 g, 0.027 mol) and anhydrous Dichloromethane (DCM) (100 mL).[1]
- Add a solution of 2-bromo-3-nitrobenzyl alcohol (4.20 g, 0.018 mol) in anhydrous DCM (20 mL) to the PCC suspension in one portion.[1]
- Stir the mixture at room temperature for 3 hours, monitoring the reaction progress by TLC.[1]



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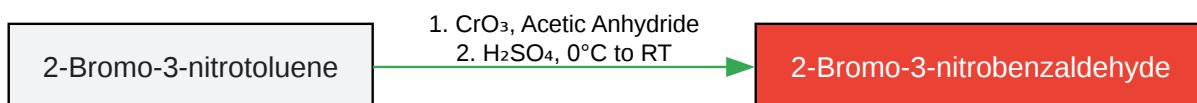
Caption: Synthesis of **2-Bromo-3-nitrobenzaldehyde** from 2-Bromo-3-nitrobenzoic Acid.

Synthesis from 2-Bromo-3-nitrotoluene

This method involves the direct oxidation of the methyl group of 2-bromo-3-nitrotoluene to an aldehyde.

- Dissolve chromium(VI) oxide (1.86 g, 6.94 mmol, 2.7 eq.) in acetic anhydride (30 mL) with stirring until complete dissolution.[7]
- In a separate flask, suspend 2-bromo-3-nitrotoluene (1.5 g, 18.7 mmol, 1 eq.) in acetic anhydride (12 mL).[7]

- Slowly add sulfuric acid dropwise to the suspension at 0 °C.[7]
- Add the previously prepared solution of chromium(VI) oxide dropwise over 1 hour and 30 minutes at 0 °C.[7]
- After the addition, allow the mixture to warm to room temperature and stir for an additional 3 hours.[7]
- Neutralize the reaction solution in a small amount of ice water.[7]
- Collect the resulting solid product, **2-bromo-3-nitrobenzaldehyde** (0.63 g, 39% yield), by filtration. The product can be used in subsequent steps without further purification.[7]



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Caption: Synthesis of **2-Bromo-3-nitrobenzaldehyde** from 2-Bromo-3-nitrotoluene.

Applications in Research and Development

2-Bromo-3-nitrobenzaldehyde is a valuable intermediate for the synthesis of various pharmaceutical and fine chemicals.[1] Its utility is highlighted in the preparation of more complex molecules where the bromo and nitro functionalities can be further manipulated. For instance, it has been used in the synthesis of cyclic selenenate/seleninate esters, which have been studied for their glutathione peroxidase-like activities.[8] A Chinese patent describes 3-bromo-2-nitrobenzaldehyde, a positional isomer, as an important pharmaceutical intermediate, particularly for cardiovascular and anticancer drugs, suggesting similar potential applications for the 2-bromo-3-nitro isomer.[9] The title compound was also isolated as a by-product during an attempt to synthesize a diselenide, and its crystal structure has been reported.[8][10]

Conclusion

2-Bromo-3-nitrobenzaldehyde (CAS No. 90407-21-9) is a key chemical intermediate with significant potential in drug discovery and materials science. This guide has provided essential

technical information, including its physicochemical properties, safety data, and detailed synthetic procedures. The outlined experimental protocols offer reliable methods for its preparation, facilitating its use in further research and development endeavors. As with all chemical reagents, appropriate safety precautions should be strictly followed when handling this compound.

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